

# Effect of application time of day on fluazifop phytotoxicity

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## Compound of Interest

Compound Name: Fluazifop

Cat. No.: B150276

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## Technical Support Center: Fluazifop Application Timing

This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the effect of application time of day on the phytotoxicity of **fluazifop**.

## Frequently Asked Questions (FAQs)

Q1: Does the time of day I apply **fluazifop** affect its phytotoxicity and weed control efficacy?

A1: Yes, the time of day of application significantly influences the efficacy of **fluazifop**.<sup>[1][2][3]</sup> Research has demonstrated that **fluazifop**-p-butyl provides better control of grass weeds, such as *Urochloa plantaginea*, when applied in the early morning (e.g., 6 a.m.) or during the night compared to applications during the warmer parts of the day, like late morning and afternoon (e.g., 11 a.m. and 4 p.m.).<sup>[1][2][3][4]</sup>

Q2: What are the underlying mechanisms for this time-of-day effect on **fluazifop** phytotoxicity?

A2: The variation in **fluazifop**'s effectiveness is primarily linked to the interplay between environmental conditions and the plant's physiological responses, which follow a diurnal rhythm.<sup>[1][3]</sup> Key factors include:

- **Leaf Angle:** The orientation of weed leaves changes throughout the day. During the hottest parts of the day (e.g., 11 a.m. and 4 p.m.), some grass weeds exhibit more vertically oriented or rolled leaves, which reduces the surface area for herbicide interception.[3][5]
- **Environmental Conditions:** Air temperature, relative humidity (RH), and photosynthetically active radiation (PAR) fluctuate throughout the day.[1][3] Applications in the early morning are often associated with lower temperatures and higher RH, which can improve herbicide uptake. Conversely, high temperatures can lead to reduced **fluazifop** efficacy.[4]
- **Plant Circadian Rhythms:** Plants have internal clocks that regulate many physiological processes, including leaf movement and metabolic pathways.[6][7] These rhythms can influence how effectively a herbicide is absorbed, translocated, and metabolized.

Q3: Which environmental variable is most strongly correlated with **fluazifop** performance?

A3: Studies have shown that weed leaf angle has the strongest correlation with **fluazifop** performance.[1][2][3] Environmental variables like air temperature, relative humidity, and PAR influence the leaf angle, which in turn directly affects the efficacy of the herbicide application.[3][5]

## Troubleshooting Guide

Problem: I applied **fluazifop** in the middle of the day (e.g., noon) and observed poor weed control.

- **Potential Cause 1: Unfavorable Environmental Conditions.** High temperatures and low relative humidity are common during midday.[1][4] These conditions can cause spray droplets to evaporate more quickly and may reduce herbicide absorption by the plant.
- **Potential Cause 2: Weed Leaf Orientation.** The target grass weeds may have altered their leaf orientation to a more vertical position to minimize heat and light stress during the hottest part of the day.[3][5] This posture reduces the interception of the herbicide spray.
- **Solution:** For optimal results, consider shifting **fluazifop** applications to the early morning hours (e.g., 6 a.m.) or even during the night when conditions are generally more favorable (lower temperature, higher humidity) and weed leaves are more horizontally oriented.[2][3]

Problem: My nocturnal (night-time) application of **fluazifop** was more effective than my afternoon application. Is this expected?

- Explanation: Yes, this is an expected outcome.[\[1\]](#)[\[2\]](#)[\[3\]](#) Nocturnal applications often provide better weed control compared to afternoon applications. This is attributed to more favorable environmental conditions (lower temperature, higher humidity) and a more receptive leaf posture for herbicide interception during the night.

## Quantitative Data Summary

The following table summarizes the results from a field experiment assessing the dose of **fluazifop**-p-butyl required to reduce the dry shoot mass of the weed *Urochloa plantaginea* by 80% ( $D_{80}$ ) when applied at different times of the day.

Application Time	Air Temperature (°C)	Relative Humidity (%)	Leaf Angle (°)	$D_{80}$ (g ha <sup>-1</sup> )	Efficacy Ranking
2 a.m.	18.1	91	55	114.7	High
6 a.m.	17.5	93	60	98.6	Highest
11 a.m.	26.7	62	35	175.4	Low
4 p.m.	29.1	55	40	>200	Lowest
9 p.m.	21.5	85	50	141.2	Moderate

Data synthesized from Cieslik et al., 2017.[\[3\]](#)[\[5\]](#) A lower  $D_{80}$  value indicates higher herbicide efficacy.

## Experimental Protocols

### Protocol: Assessing Time-of-Day Effect on Fluazifop Phytotoxicity

This protocol is based on the methodology used to evaluate the efficacy of **fluazifop**-p-butyl on grass weeds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### 1. Experimental Design:

- Layout: Use a randomized complete block design with a factorial arrangement of treatments and a minimum of three to four replications.[8]
- Factors:
  - Factor A: Application Time of Day (e.g., 2 a.m., 6 a.m., 11 a.m., 4 p.m., 9 p.m.).
  - Factor B: Herbicide Dose (e.g., five rates from a low to a high dose, such as 80, 110, 140, 170, and 200 g ha<sup>-1</sup>).
- Controls: Include an untreated control plot in each replication for comparison.

### 2. Plant Material and Growth Conditions:

- Crop: Grow a dicotyledonous crop in which **fluazifop** is registered for use (e.g., common bean, soybean).[3][9]
- Weed: Ensure a uniform population of the target grass weed (e.g., *Urochloa plantaginea*).
- Growth Stage: Apply the herbicide when the weed is at an early, active growth stage (e.g., 2-5 leaves) and the crop has reached the recommended stage for application.[3][9]

### 3. Herbicide Application:

- Equipment: Use a calibrated research sprayer (e.g., CO<sub>2</sub>-pressurized backpack sprayer) equipped with flat-fan nozzles to ensure uniform coverage.
- Procedure: At each designated time, apply the different doses of **fluazifop** to the respective plots.
- Data Collection at Application: For each application time, record key environmental variables:
  - Air Temperature (°C)
  - Relative Humidity (%)

- Photosynthetically Active Radiation (PAR) ( $\mu\text{mol m}^{-2} \text{s}^{-1}$ )
- Weed Leaf Angle ( $^{\circ}$ ) (measured from the horizontal plane).[\[1\]](#)[\[3\]](#)

#### 4. Data Assessment:

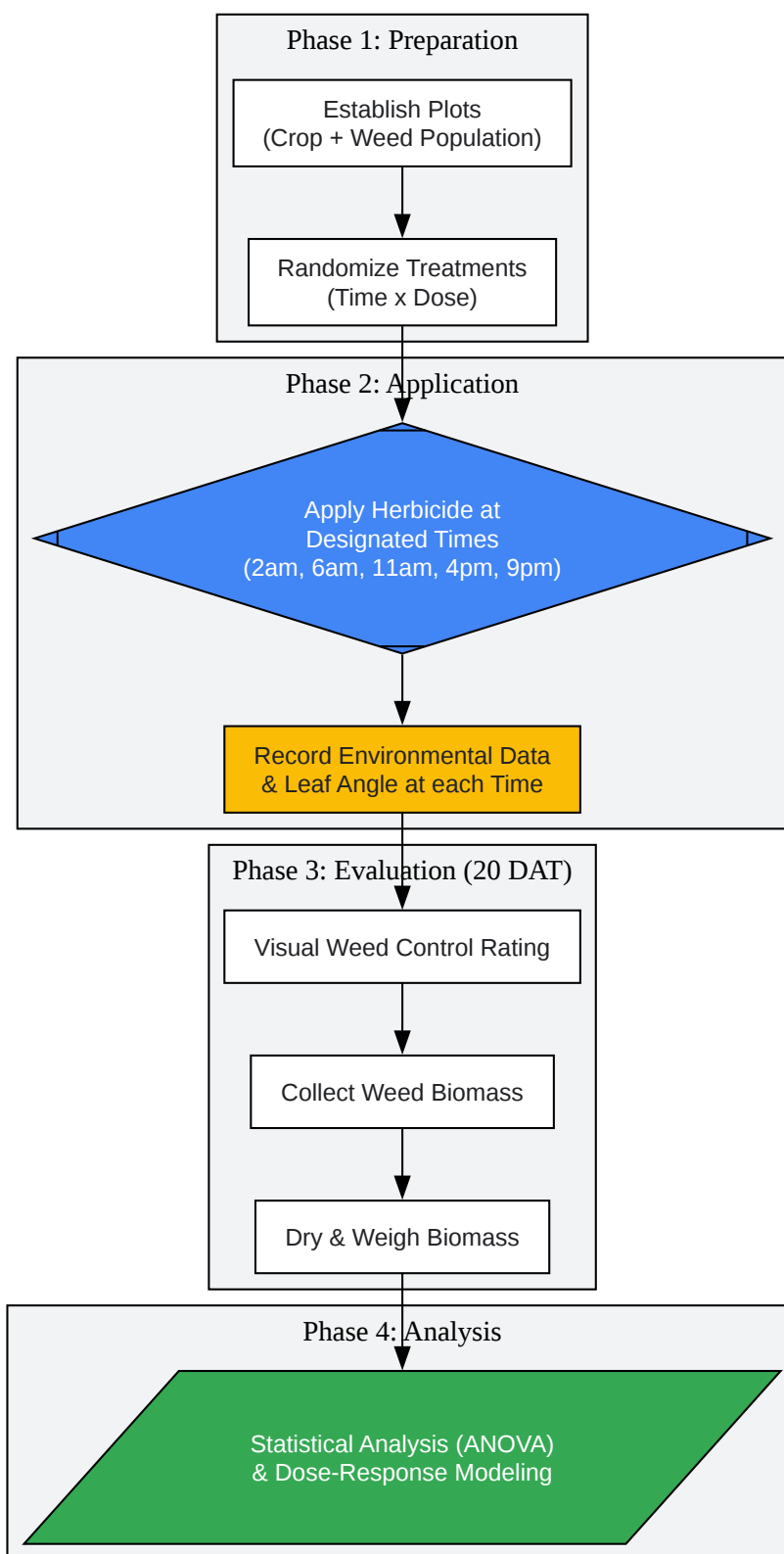
- Timing: Assess phytotoxicity and weed control at a set interval after treatment, typically 14 to 21 days.[\[3\]](#)[\[10\]](#)
- Metrics:
  - Visual Weed Control: Rate on a scale of 0% (no effect) to 100% (complete plant death) compared to the untreated control.
  - Phytotoxicity to Crop: Visually assess any injury to the crop using a similar 0-100% scale.
  - Biomass Reduction: Harvest the above-ground biomass of the target weed from a defined area (e.g., a quadrat) in each plot. Dry the biomass to a constant weight and calculate the percent reduction relative to the untreated control.[\[3\]](#)

#### 5. Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- If treatment effects are significant, use regression analysis (e.g., a sigmoidal model) to determine the herbicide dose required to achieve a specific level of control (e.g., 50% or 80% reduction in dry mass) for each application time.[\[5\]](#)

## Visualizations

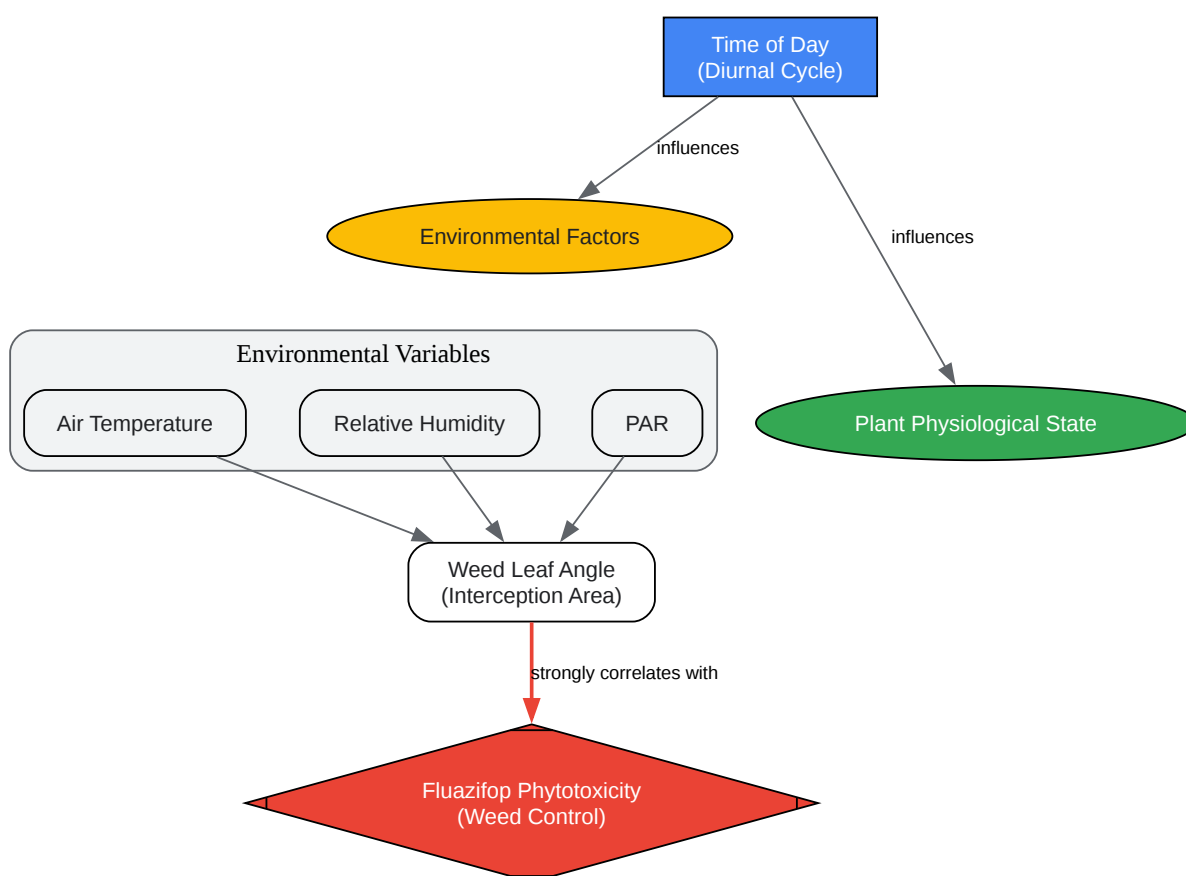
## Experimental Workflow



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Caption: Workflow for an experiment testing **fluazifop** efficacy by time of day.

## Factors Influencing Fluazifop Phytotoxicity



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Caption: Relationship between time of day, environment, and **fluazifop** efficacy.

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